

# Proper Disposal of 6-Bromo-1-nitronaphthalene: A Procedural Guide

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## Compound of Interest

Compound Name: **6-Bromo-1-nitronaphthalene**

Cat. No.: **B180123**

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Disclaimer: A specific Safety Data Sheet (SDS) for **6-Bromo-1-nitronaphthalene** was not readily available. The following guidance is based on information for structurally similar compounds, such as 1-nitronaphthalene, and general best practices for the disposal of halogenated and nitrated aromatic compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.

This guide provides essential safety and logistical information for the proper disposal of **6-Bromo-1-nitronaphthalene**, a crucial aspect of laboratory safety and environmental responsibility. Adherence to these procedures is vital for researchers, scientists, and drug development professionals.

## I. Hazard Profile and Safety Summary

**6-Bromo-1-nitronaphthalene** is a halogenated nitroaromatic compound. Based on data for similar chemicals, it should be handled as a hazardous substance.[\[1\]](#) The primary hazards associated with this class of compounds include:

- Flammability: May be a flammable solid.[\[2\]](#)
- Toxicity: Harmful if swallowed.[\[2\]](#)
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[\[2\]](#)

All materials contaminated with **6-Bromo-1-nitronaphthalene**, including personal protective equipment (PPE), glassware, and absorbent materials, must be treated as hazardous waste.[\[1\]](#)

## II. Quantitative Data Summary

For quick reference, the key physical and chemical properties of **6-Bromo-1-nitronaphthalene** are summarized in the table below.

Property	Value	Reference
Chemical Formula	<chem>C10H6BrNO2</chem>	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	102153-48-0	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	252.06 g/mol	<a href="#">[4]</a>
Melting Point	98-99 °C	<a href="#">[3]</a>
Boiling Point	363.8±17.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.662±0.06 g/cm³ (Predicted)	<a href="#">[3]</a>
log Pow (n-octanol/water)	3.19 (Bioaccumulation is not expected)	<a href="#">[2]</a>

## III. Step-by-Step Disposal Protocol

The proper disposal of **6-Bromo-1-nitronaphthalene** waste is a critical procedure that requires careful planning and execution. The following protocol outlines the recommended steps.

### Experimental Protocol: Waste Disposal

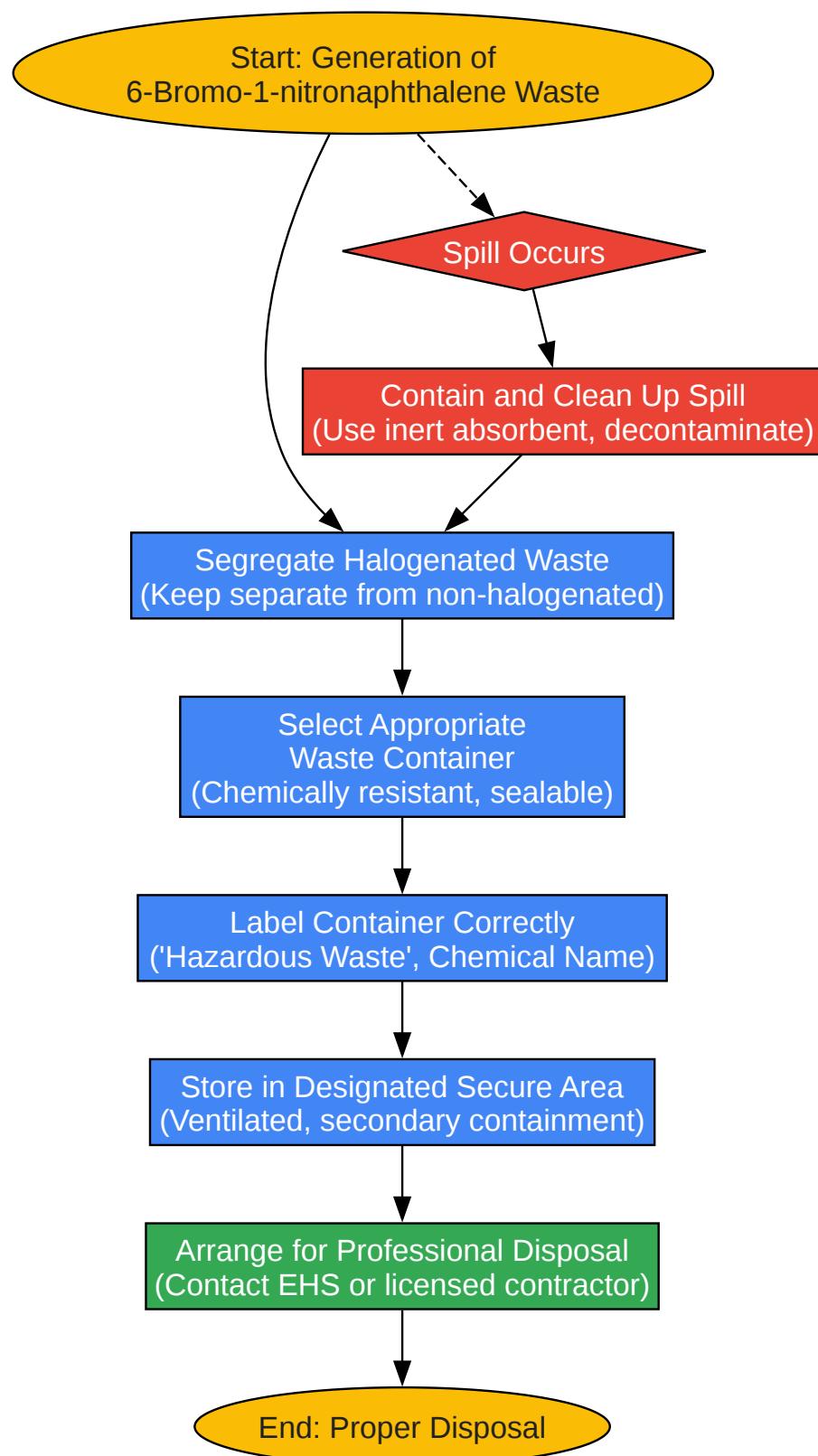
- Waste Identification and Segregation:
  - All disposable materials that have come into contact with **6-Bromo-1-nitronaphthalene** must be considered hazardous waste.[\[1\]](#)
  - Crucially, keep halogenated waste separate from non-halogenated organic solvent waste.[\[5\]](#)[\[6\]](#) Mixing these waste streams can complicate and significantly increase the cost of disposal.[\[5\]](#)

- Containerization:
  - Use only approved, chemically resistant, and sealable containers for hazardous waste collection. Ensure containers are in good condition and free from leaks.[6][7]
  - A dedicated container, clearly labeled for "Halogenated Organic Waste," should be used. [6][8]
- Labeling:
  - Label the waste container with "Hazardous Waste," the full chemical name "**6-Bromo-1-nitronaphthalene**," and any other information required by your institution and local regulations.[6][7]
  - The label should be applied to the container before the first drop of waste is added.[6]
- On-site Accumulation and Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[7]
  - It is best practice to use secondary containment to prevent the spread of material in case of a leak.[8]
  - Keep the container away from incompatible materials such as acids, bases, and oxidizing agents.[9]
- Disposal Arrangement:
  - Do not dispose of **6-Bromo-1-nitronaphthalene** down the drain or by evaporation.[9]
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[7][10]
- Spill Management:
  - In the event of a spill, evacuate the immediate area and ensure adequate ventilation.[7]

- Remove all sources of ignition.[\[2\]](#)
- Absorb the spill with an inert, dry material and place it in a sealed container for disposal as hazardous waste.[\[9\]](#)
- Decontaminate the spill area thoroughly.[\[7\]](#)

## IV. Visualized Workflow for Disposal

The logical flow for the proper disposal of **6-Bromo-1-nitronaphthalene** is illustrated below.

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Caption: Workflow for the safe disposal of **6-Bromo-1-nitronaphthalene**.

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